

# A Comparative Guide to Nutrient Removal Efficiency in Created Palustrine Treatment Wetlands

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This guide provides a meta-analytical comparison of nutrient removal efficiency in created **palustrine** treatment wetlands, offering insights into their performance against alternative systems. The data and methodologies presented are synthesized from peer-reviewed studies to support research and development in water purification and environmental science.

## Quantitative Data Summary

The following tables summarize the nutrient removal efficiencies observed in various types of created treatment wetlands. These systems are categorized by their flow design and the substrate used, which are critical factors influencing their performance.

## Nitrogen Removal Efficiency

Wetland Type	Substrate	Total Nitrogen (TN) Removal Efficiency (%)	Ammonia Nitrogen (NH <sub>4</sub> <sup>+</sup> -N) Removal Efficiency (%)	Key Findings & Citations
Vertical Subsurface Flow (VSSF)	Sand & Gravel	40 - 55	58.41 - 68.91	VSSF wetlands generally exhibit higher nitrification rates due to aerobic conditions. Sand as a substrate can enhance ammonia adsorption. <a href="#">[1]</a> <a href="#">[2]</a>
Vertical Subsurface Flow (VSSF)	Zeolite	-	64	Zeolite demonstrates good ammonia removal capabilities. <a href="#">[3]</a>
Vertical Subsurface Flow (VSSF)	Palygorskite Self-assembled Material (PSM)	58.1	66.4	PSM shows high efficiency in removing both total nitrogen and ammonia. <a href="#">[3]</a>
Horizontal Subsurface Flow (HSSF)	Gravel	23 - 45	-	HSSF systems provide anoxic zones conducive to denitrification. <a href="#">[4]</a>
Horizontal Subsurface Flow (HSSF)	Volcanic Rock	78.78	89.86	Volcanic rock's high porosity supports a diverse microbial community,

enhancing  
nitrogen removal.  
[\[5\]](#)

Horizontal

Subsurface Flow  
(HSSF)

Ceramic Pellets

74.97

88.45

Ceramic pellets  
also provide a  
large surface  
area for microbial  
growth.[\[5\]](#)

Free Water

Surface (FWS)

Soil

54 (average)

92 - 100  
(oxidized forms  
and ammonium)

FWS wetlands  
show good  
removal of  
oxidized nitrogen  
forms and  
ammonium, with  
performance  
influenced by  
influent  
concentration.[\[6\]](#)

## Phosphorus Removal Efficiency

Wetland Type	Substrate	Total Phosphorus (TP) Removal Efficiency (%)	Key Findings & Citations
Vertical Subsurface Flow (VSSF)	Sand & Gravel	40 - 60	Phosphorus removal in these systems is primarily through sorption and precipitation.[1]
Vertical Subsurface Flow (VSSF)	Palygorskite Self-assembled Material (PSM)	85	PSM exhibits exceptional phosphorus removal capacity.[3]
Horizontal Subsurface Flow (HSSF)	Gravel	25 - 77	TP removal can be highly variable depending on hydraulic residence time.[4]
Horizontal Subsurface Flow (HSSF)	Volcanic Rock	92.67	The chemical composition of volcanic rock likely contributes to phosphorus precipitation.[5]
Horizontal Subsurface Flow (HSSF)	Ceramic Pellets	80.82	Ceramic pellets also show strong performance in phosphorus removal. [5]
Free Water Surface (FWS)	Soil	Negative to low	FWS wetlands can sometimes be a source of phosphorus, particularly if the soil's P-sorption capacity is saturated. Removal is

highly dependent on  
influent loading.[6]

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## Experimental Protocols

The following outlines a generalized experimental protocol for assessing nutrient removal in created treatment wetlands, based on methodologies reported in the cited literature.

### 1. Experimental Setup:

- **Wetland Mesocosms:** The studies typically employ pilot-scale or laboratory-scale wetland mesocosms. These are designed to represent different wetland types (e.g., VSSF, HSSF, FWS).
- **Substrate Installation:** The selected substrate (e.g., sand, gravel, volcanic rock) is washed and packed into the mesocosms to a specified depth.
- **Vegetation:** A common emergent macrophyte, such as *Phragmites australis* or *Typha* species, is often planted to simulate a vegetated wetland environment.
- **Wastewater Feed:** A synthetic or real wastewater with known concentrations of nitrogen and phosphorus is continuously or intermittently fed into the mesocosms at a controlled hydraulic loading rate.

### 2. Sampling and Analysis:

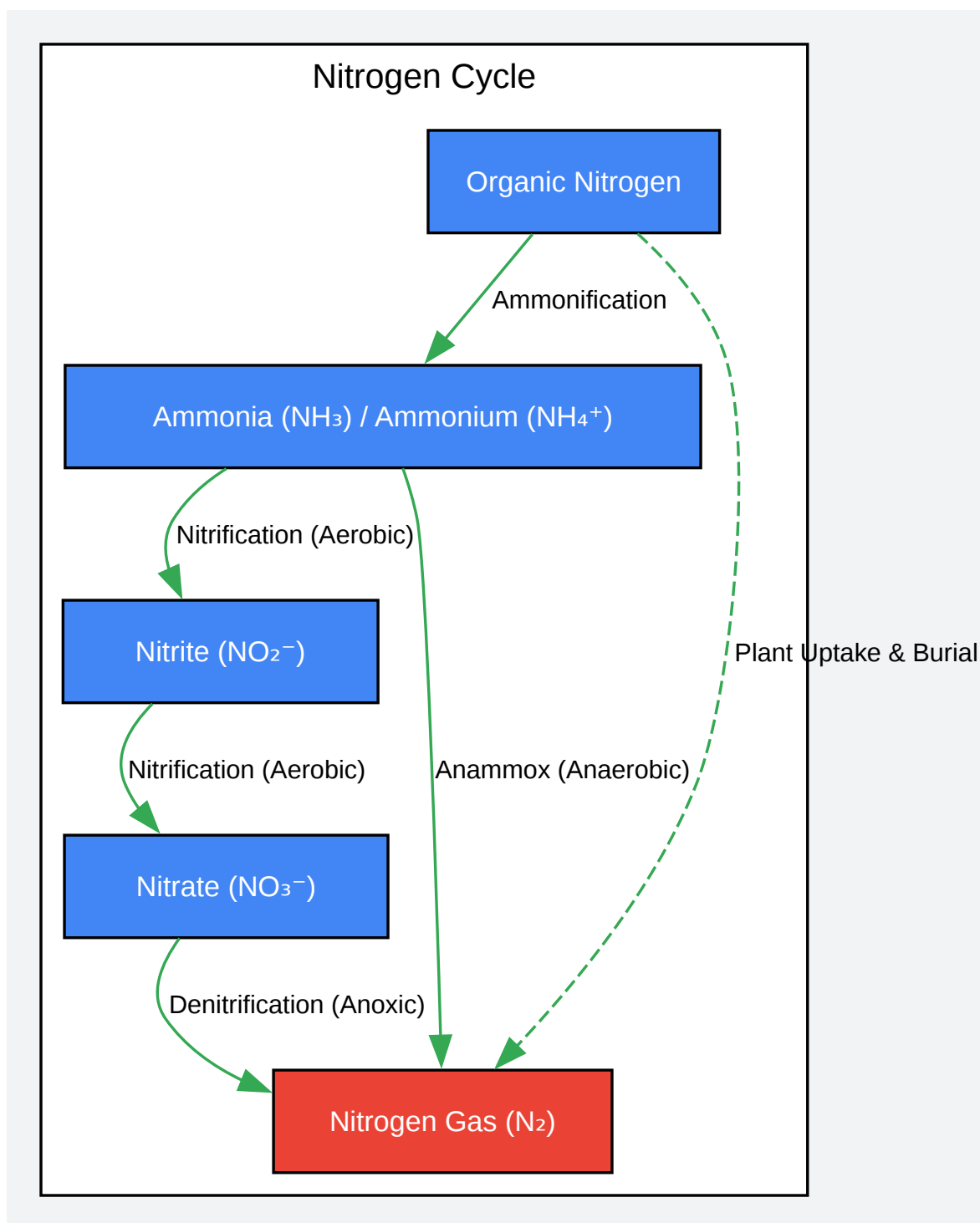
- **Sample Collection:** Water samples are collected from the inlet and outlet of each mesocosm at regular intervals (e.g., weekly) over the experimental period.
- **Parameter Measurement:** In-situ measurements of parameters like pH, dissolved oxygen (DO), and temperature are taken at the time of sampling.
- **Nutrient Analysis:** Collected water samples are analyzed in the laboratory for concentrations of Total Nitrogen (TN), Ammonia Nitrogen ( $\text{NH}_4^+\text{-N}$ ), Nitrate-Nitrogen ( $\text{NO}_3^-\text{-N}$ ), and Total Phosphorus (TP). Standard analytical methods, such as those prescribed by the American Public Health Association (APHA), are typically followed.

### 3. Data Calculation:

- Removal Efficiency: The nutrient removal efficiency is calculated using the following formula:
  - Removal Efficiency (%) =  $[(C_{in} - C_{out}) / C_{in}] * 100$
  - Where:
    - $C_{in}$  = Influent nutrient concentration
    - $C_{out}$  = Effluent nutrient concentration

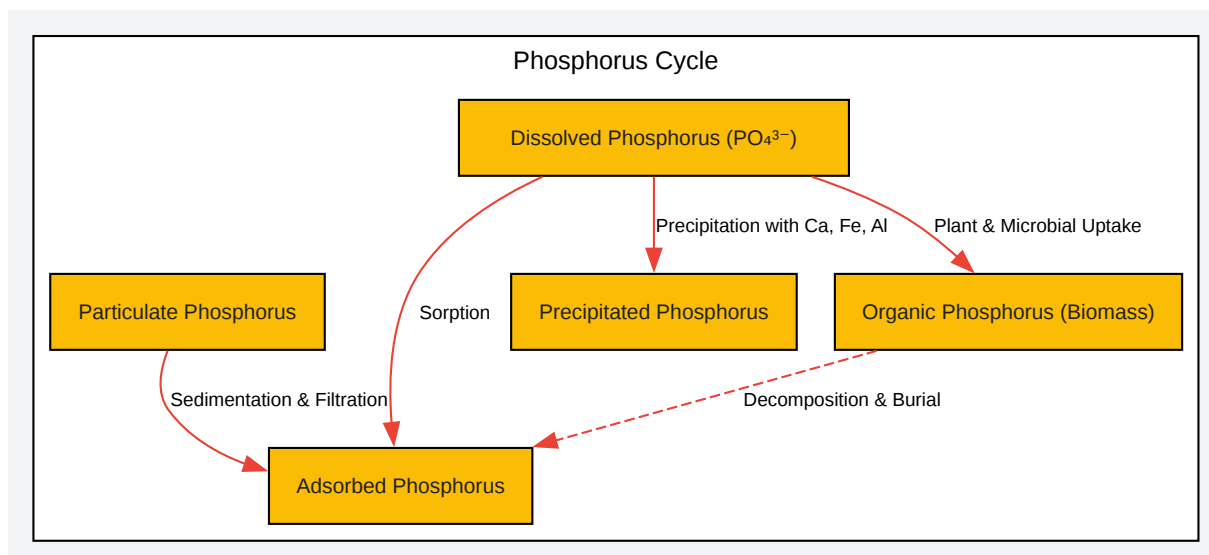
## Visualizations

The following diagrams illustrate the key nutrient removal pathways and a typical experimental workflow.



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Caption: Key pathways of nitrogen removal in a treatment wetland.



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Caption: Principal mechanisms of phosphorus removal in a wetland.



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Caption: A typical experimental workflow for a wetland nutrient removal study.

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